

An In-depth Technical Guide to the Safe Handling of Diphenylmethane-d2

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Compound of Interest

Compound Name: Diphenylmethane-d2

Cat. No.: B13828878

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Diphenylmethane-d2** (CAS: 3947-98-6), a deuterated analogue of Diphenylmethane. While this document incorporates data specific to the deuterated form where available, much of the safety information is extrapolated from the well-documented non-deuterated parent compound, Diphenylmethane (CAS: 101-81-5), due to their structural and chemical similarities.

Chemical and Physical Properties

Diphenylmethane-d2, also known as Benzylphenyl-d2, is a stable isotope-labeled aromatic compound.^[1] Its physical and chemical properties are crucial for understanding its behavior and for implementing appropriate safety measures.

Property	Value	Source
Molecular Formula	C13H10D2	[2]
Molecular Weight	170.25 g/mol	[2]
Appearance	Colorless to white crystalline solid or colorless oil	[3][4]
Melting Point	22 to 24 °C (72 to 75 °F)	[3][4]
Boiling Point	264 °C (507 °F)	[3][4]
Density	1.006 g/mL	[3][4]
Solubility in Water	14 mg/L	[3][4]
Flash Point	> 110 °C (230 °F)	[4]
Auto-ignition Temperature	485 °C (905 °F)	[5][6]

Hazard Identification and Classification

Diphenylmethane-d2 is not extensively classified under GHS, and much of the hazard information is derived from its non-deuterated form. It is generally considered to have low acute toxicity but may pose irritation hazards.

Hazard	Classification	Precautionary Statements
Acute Toxicity (Oral)	Not classified as acutely toxic. LD50 oral rat: 2250 mg/kg for Diphenylmethane.	Call a poison center or doctor if you feel unwell.[5]
Skin Corrosion/Irritation	Not classified. May cause slight irritation.	Wash skin with plenty of water. [5]
Serious Eye Damage/Irritation	Not classified. May cause slight irritation.	Rinse eyes with water as a precaution.[5]
Respiratory or Skin Sensitization	Not classified.	Avoid breathing dust/fume/gas/mist/vapors/spray.[7]
Environmental Hazards	Very toxic to aquatic life with long-lasting effects (for Diphenylmethane).	Avoid release to the environment.[8]

First-Aid Measures

Prompt and appropriate first-aid measures are essential in case of accidental exposure.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.[2][7][9]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing and shoes.[2][9][10] If irritation persists, seek medical attention.[8]
Eye Contact	Rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids.[2][9] Remove contact lenses if present and easy to do. Seek medical attention.[9][10]
Ingestion	Do NOT induce vomiting.[9] Rinse mouth with water.[2] Never give anything by mouth to an unconscious person.[2][9] Call a physician or poison control center immediately.[5]

Firefighting Measures

Diphenylmethane-d2 is a combustible solid with a high flash point.

Aspect	Guideline
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][5][9]
Specific Hazards	Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide and carbon dioxide.[8][9]
Protective Equipment	Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2][5][8][9][11]

Accidental Release Measures

In the event of a spill, immediate and appropriate action is necessary to prevent contamination and exposure.

Aspect	Guideline
Personal Precautions	Use personal protective equipment.[2][7] Ensure adequate ventilation.[2][7] Avoid dust formation.[2][7] Evacuate personnel to safe areas.[2][7]
Environmental Precautions	Prevent further leakage or spillage if safe to do so.[7] Do not let the product enter drains.[12] Avoid release to the environment.[5]
Methods for Cleaning Up	Mechanically recover the product.[5] Sweep up and shovel into suitable containers for disposal.[8] Absorb spill with inert material (e.g., sand, vermiculite) and place in a suitable container.[10][13]

Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of the compound and ensuring laboratory safety.

Aspect	Guideline
Safe Handling	Handle in a well-ventilated place.[7][14] Wear suitable protective clothing, gloves, and eye/face protection.[7][14] Avoid contact with skin and eyes.[7][10][14] Avoid formation of dust and aerosols.[7][14] Wash hands thoroughly after handling.[5][10]
Storage Conditions	Store in a cool, dry, and well-ventilated area.[5][8][11] Keep the container tightly closed.[8][10][11] Store away from incompatible materials such as strong oxidizing agents.[8]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to minimize exposure.

Control Parameter	Guideline
Engineering Controls	Use in a well-ventilated area, preferably within a chemical fume hood. [10] [13] Ensure eyewash stations and safety showers are close to the workstation. [10] [11]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles. [8] [11]
Skin Protection	Wear appropriate protective gloves (e.g., Butyl rubber, Viton®, or nitrile rubber for splash protection) and clothing to prevent skin exposure. [13] [15]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA-approved respirator. [11] [16]

Stability and Reactivity

Aspect	Guideline
Reactivity	The product is non-reactive under normal conditions of use, storage, and transport.[5]
Chemical Stability	Stable under normal conditions.[5]
Possibility of Hazardous Reactions	No dangerous reactions are known under normal conditions of use.[5]
Conditions to Avoid	Incompatible products.[8]
Incompatible Materials	Strong oxidizing agents.[6][8]
Hazardous Decomposition Products	Under normal conditions of storage and use, hazardous decomposition products should not be produced.[5] Thermal decomposition can release irritating gases and vapors, including carbon monoxide and carbon dioxide.[8][9]

Toxicological Information

The toxicological properties of **Diphenylmethane-d2** have not been fully investigated. The information below is based on the non-deuterated form.

Effect	Finding
Acute Oral Toxicity	LD50 Rat: 2250 mg/kg.[5]
Carcinogenicity	Not classified as a carcinogen.[5]
Mutagenicity	Not classified as a mutagen.[5]
Reproductive Toxicity	Not classified as a reproductive toxin.[5]

Experimental Protocols

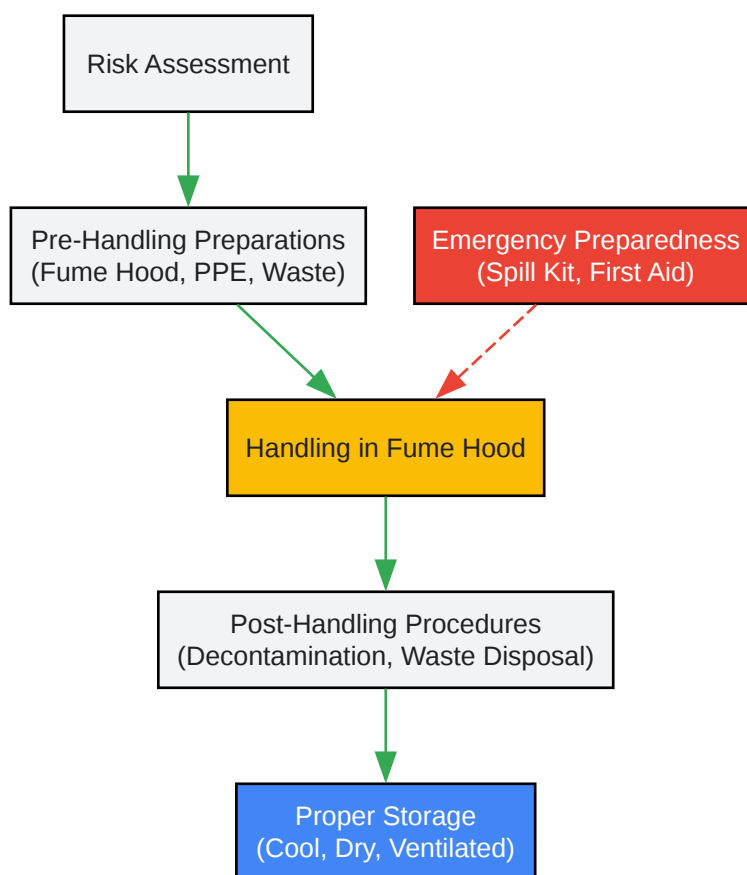
General Protocol for Handling Diphenylmethane-d2

- Risk Assessment: Before handling, conduct a thorough risk assessment, considering the quantity of the substance, the nature of the experiment, and potential exposure scenarios.

- Pre-Handling Preparations:
 - Ensure a chemical fume hood is available and functioning correctly.
 - Verify that an eyewash station and safety shower are accessible.
 - Assemble all necessary PPE: safety goggles, lab coat, and appropriate chemical-resistant gloves.
 - Prepare a designated waste container for contaminated materials.
- Handling Procedure:
 - Conduct all manipulations of **Diphenylmethane-d2** within the chemical fume hood.
 - To dispense the solid, use a spatula or other appropriate tool to avoid generating dust.
 - If making a solution, add the solid slowly to the solvent to avoid splashing.
 - Keep the container tightly closed when not in use.
- Post-Handling:
 - Clean the work area thoroughly.
 - Dispose of all contaminated waste in the designated container.
 - Remove PPE carefully to avoid self-contamination.
 - Wash hands thoroughly with soap and water.

Visualizations

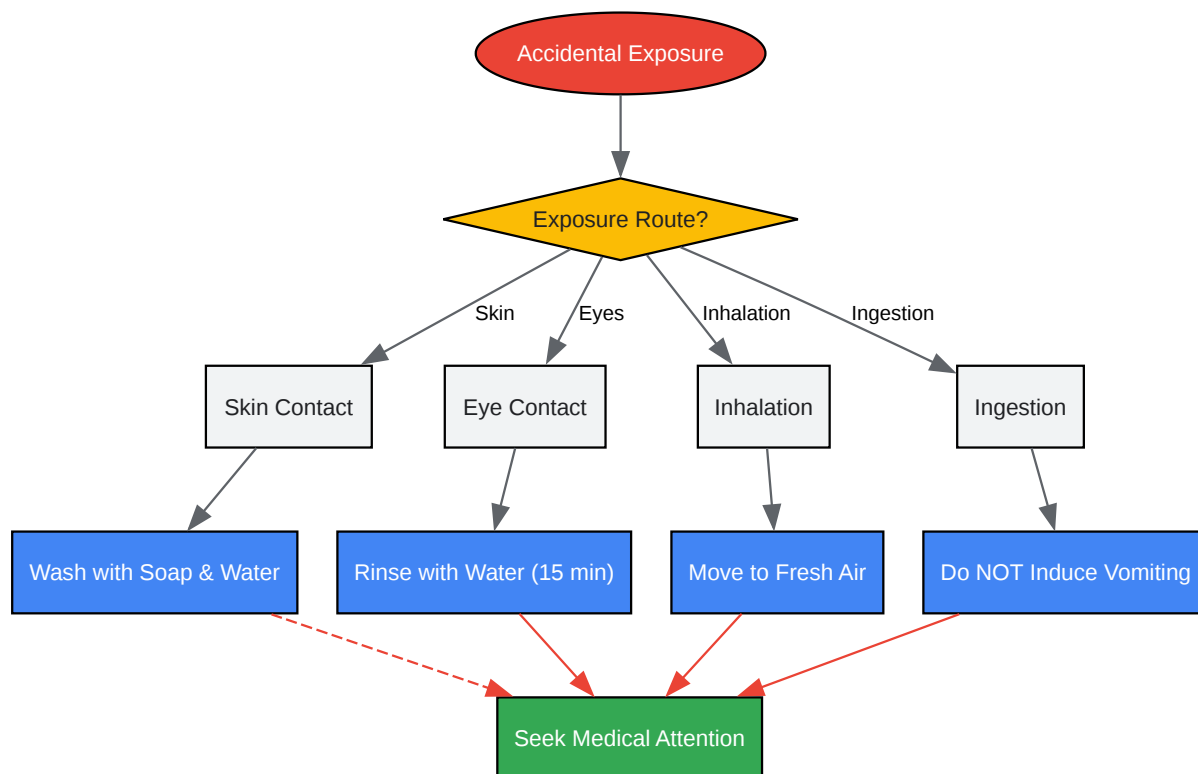
Logical Workflow for Safe Handling of Diphenylmethane-d2



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Caption: Workflow for the safe handling of **Diphenylmethane-d2**.

Emergency Response Logic for Accidental Exposure



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Caption: Decision logic for first aid in case of accidental exposure.

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